

Application Note: Quantification of Dacomitinib Hydrate in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Dacomitinib hydrate

Cat. No.: B606925

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of dacomitinib in human plasma. Dacomitinib is an irreversible pan-human epidermal growth factor receptor (HER) tyrosine kinase inhibitor.[1][2] This method utilizes protein precipitation for simple and efficient sample preparation, followed by rapid chromatographic separation and detection using a triple quadrupole mass spectrometer. The assay was validated according to the US Food and Drug Administration (FDA) guidelines and demonstrated excellent linearity, precision, accuracy, and recovery.[3][4] This method is suitable for pharmacokinetic studies and therapeutic drug monitoring of dacomitinib in clinical research settings.

Introduction

Dacomitinib is a second-generation, irreversible tyrosine kinase inhibitor (TKI) that targets the HER family of receptors (EGFR/HER1, HER2, and HER4).[5] These receptors are often overexpressed or mutated in various cancers, particularly non-small cell lung cancer (NSCLC), leading to uncontrolled cell growth and proliferation.[2][6] Dacomitinib inhibits the downstream signaling pathways, such as RAS-RAF-MEK-ERK and PI3K-AKT, by covalently binding to the ATP-binding site of the EGFR tyrosine kinase domain.[7] A reliable and sensitive analytical method for the quantification of dacomitinib in plasma is crucial for pharmacokinetic assessments and to ensure optimal therapeutic exposure.

Experimental

Materials and Reagents

- **Dacomitinib hydrate** reference standard
- Internal Standard (IS) (e.g., Dacomitinib-d10, Ibrutinib, or Lapatinib)[3][4][8]
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Human plasma (K2-EDTA)
- Ultrapure water

LC-MS/MS Instrumentation

A high-performance liquid chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source was used.

Sample Preparation

Plasma samples were prepared using a protein precipitation method.[1]

- To 100 μ L of plasma, add 20 μ L of the internal standard working solution.
- Add 300 μ L of acetonitrile containing 0.1% formic acid to precipitate the proteins.[1]
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 200 μ L of the mobile phase.
- Inject 10 μ L of the reconstituted sample into the LC-MS/MS system.

Chromatographic Conditions

Parameter	Condition
Column	C18 reversed-phase column (e.g., Discovery C18, 10 cm x 4.6 mm, 5 μ m)[3]
Mobile Phase A	10 mM Ammonium formate in water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Isocratic or gradient elution (e.g., 70:30 v/v Mobile Phase B:A)[9]
Flow Rate	0.8 mL/min[3]
Column Temperature	40°C
Run Time	Approximately 3-4 minutes[1][3]

Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Multiple Reaction Monitoring (MRM) Transitions	Dacomitinib: m/z 470.1 → 124.1[3] or 470.4 → 385.0[1]
Internal Standard (Ibrutinib): m/z 441.2 → 84.3[3]	
Internal Standard (Dacomitinib D10): m/z 480.2 → 385.1[9]	
Dwell Time	100 ms
Collision Gas	Argon

Results and Discussion

The LC-MS/MS method was validated for linearity, sensitivity, precision, accuracy, recovery, and matrix effect.

Linearity and Sensitivity

The method demonstrated excellent linearity over the concentration range of 1 to 150 ng/mL, with a correlation coefficient (r^2) of >0.99.[3] The lower limit of quantification (LLOQ) was determined to be 1 ng/mL, showcasing the high sensitivity of the assay.[3]

Precision and Accuracy

The intra- and inter-day precision and accuracy were evaluated at low, medium, and high quality control (QC) concentrations. The precision (%CV) was within 15%, and the accuracy (%Bias) was within $\pm 15\%$ for all QC levels, which is within the acceptable limits set by the FDA guidelines.[4][8]

Recovery and Matrix Effect

The extraction recovery of dacomitinib from human plasma was consistent and reproducible across the different QC levels, with a mean recovery in the range of 76.9–84.1%.[3] No

significant matrix effect was observed, indicating that the method is free from interferences from endogenous plasma components.

Quantitative Data Summary

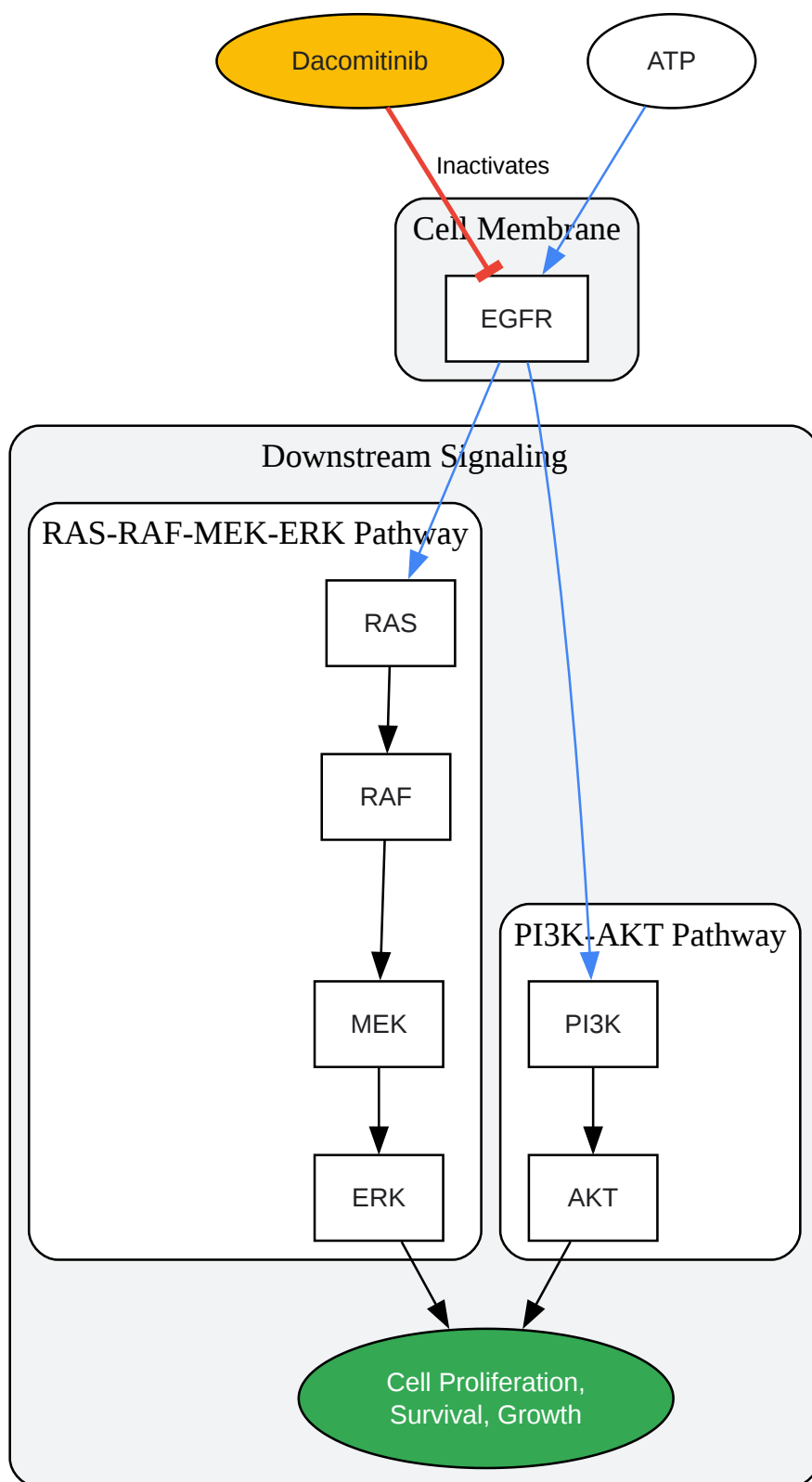
Parameter	Dacomitinib	Reference
Linearity Range	1–150 ng/mL	[3]
0.25-100 ng/mL	[1]	
2-500 ng/mL	[4][8]	
Lower Limit of Quantification (LLOQ)	1 ng/mL	
0.25 ng/mL	[1]	[3]
1.1 ng/mL	[4][8]	
Intra-day Precision (%CV)	< 8.20%	
0.84–3.58%	[4][8]	[1]
Inter-day Precision (%CV)	< 8.20%	
0.84–3.58%	[4][8]	
Intra-day Accuracy (%Bias)	92.00% to 104.50%	[1]
92.2–100.32%	[4][8]	
Inter-day Accuracy (%Bias)	92.00% to 104.50%	
92.2–100.32%	[4][8]	[3]
Mean Recovery	76.9–84.1%	

Experimental Workflow and Signaling Pathway



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Caption: LC-MS/MS Experimental Workflow.



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Caption: Dacomitinib Mechanism of Action.

Conclusion

This application note details a validated LC-MS/MS method for the quantification of dacomitinib in human plasma. The method is simple, rapid, sensitive, and reliable, making it well-suited for supporting clinical research and pharmacokinetic studies of dacomitinib. The established protocol provides a valuable tool for researchers and drug development professionals working with this important anticancer agent.

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